

# Application Notes and Protocols for **1H,1H,2'H-Perfluorodipropyl Ether**

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## Compound of Interest

Compound Name: **1H,1H,2'H-Perfluorodipropyl ether**

Cat. No.: **B095083**

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **1H,1H,2'H-Perfluorodipropyl ether** (CAS No. 1000-28-8). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Chemical and Physical Properties

**1H,1H,2'H-Perfluorodipropyl ether** is a fluorinated ether with the molecular formula C<sub>6</sub>H<sub>3</sub>F<sub>11</sub>O. Its properties make it useful in various applications, including as a coolant in semiconductor and electronic device manufacturing and as a cleaning agent.[1]

Table 1: Physical and Chemical Properties of **1H,1H,2'H-Perfluorodipropyl Ether**

Property	Value
CAS Number	1000-28-8[2][3][4]
Molecular Formula	C6H3F11O[2][3][4]
Molecular Weight	300.07 g/mol [3][4]
Appearance	Liquid[5]
Boiling Point	81.3°C to 87.5°C at 760 mmHg[2][6]
Density	1.543 to 1.5844 g/cm³ at 20°C[2][6]
Refractive Index	1.2751[2]
Flash Point	None[2]
Storage Temperature	Room temperature or 2-8°C[1][3]

## Hazard Identification and Safety Precautions

This chemical is classified as an irritant and may cause allergic skin reactions and serious eye irritation.[2][5] It is suspected of causing genetic defects.[7]

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Irritation	2A	Causes serious eye irritation[5]
Skin Sensitization	1	May cause an allergic skin reaction[5]
Germ Cell Mutagenicity	2	Suspected of causing genetic defects[7]

### Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves.[5]
- Eye Protection: Wear protective safety goggles.[5]

- Skin and Body Protection: Wear protective clothing and chemical-resistant boots.[5]
- Respiratory Protection: Use only in a chemical fume hood or a well-ventilated area.[5][8]

## Experimental Protocols

### 3.1. Handling Protocol

- Preparation:
  - Read and understand the Safety Data Sheet (SDS) before handling.
  - Ensure a safety shower and eye wash station are readily available.[5]
  - Work in a well-ventilated area, preferably within a chemical fume hood.[5]
  - Don appropriate PPE as listed in Section 2.
- Dispensing:
  - Ground and bond containers when transferring the liquid to prevent static discharge.[9]
  - Use spark-free tools.[8]
  - Keep the container tightly closed when not in use.[5]
- General Use:
  - Avoid contact with skin, eyes, and clothing.[5]
  - Do not breathe vapor or mist.[5]
  - Wash hands thoroughly after handling.[8]

### 3.2. Storage Protocol

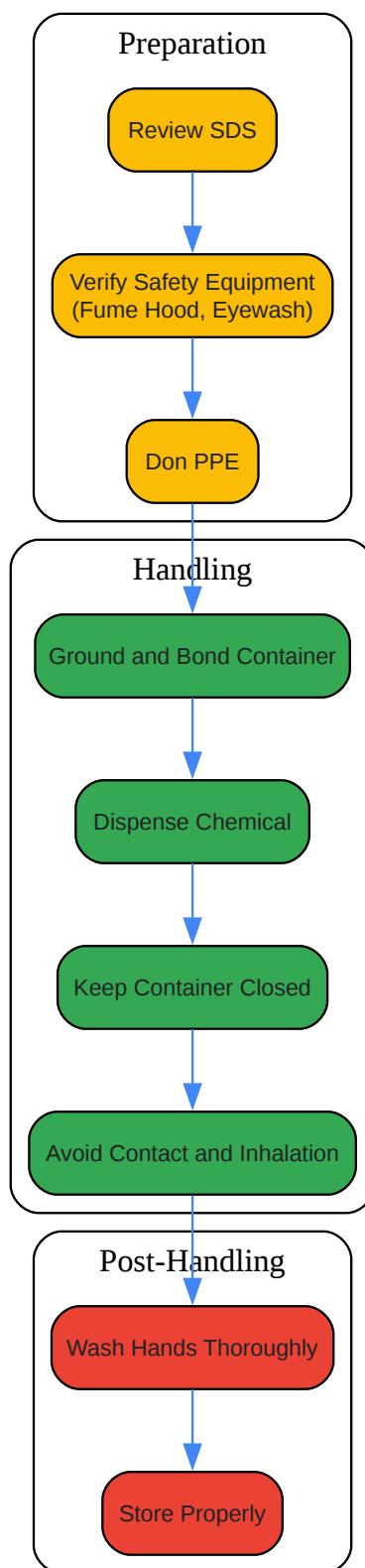
- Container:
  - Keep the chemical in its original, tightly sealed container.[5]

- Storage Conditions:
  - Store in a cool, dry, and well-ventilated place.[5]
  - Some suppliers recommend refrigeration at 2-8°C.[3] Always follow the storage temperature specified on the product label and SDS.
  - Store away from incompatible materials and sources of ignition.[8]

### 3.3. Spill and Waste Disposal Protocol

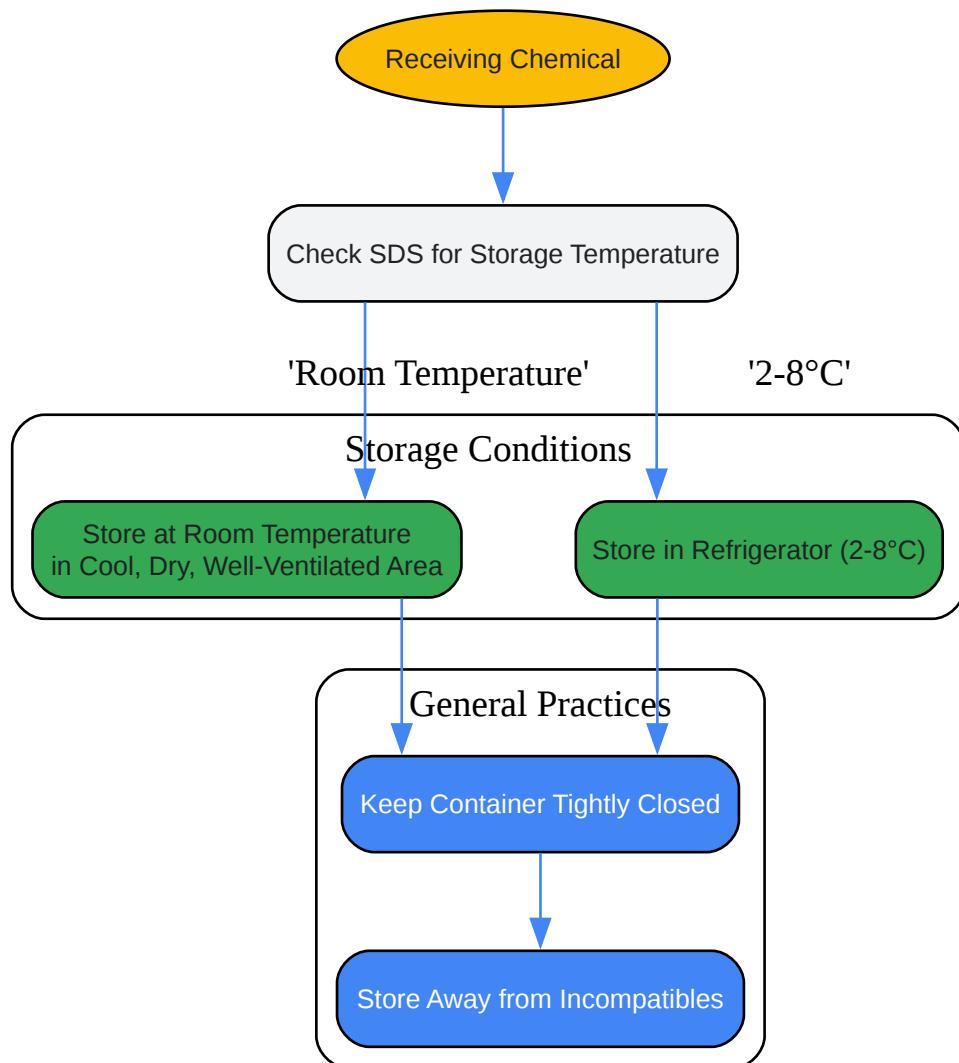
- Spill Response:
  - Evacuate the area.
  - Wear appropriate PPE, including a respirator if necessary.[5]
  - Absorb the spill with an inert material (e.g., sand, vermiculite).
  - Collect the absorbed material into a suitable, closed container for disposal.[5]
  - Ventilate the area and wash the spill site after material pickup is complete.[5]
- Waste Disposal:
  - Dispose of contents and container in accordance with local, state, and federal regulations.
  - Disposal must be handled by a licensed waste management company.[7]

## Visual Workflows



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Caption: Safe Handling Workflow for **1H,1H,2'H-Perfluorodipropyl Ether**.

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Caption: Decision Tree for Proper Storage of **1H,1H,2'H-Perfluorodipropyl Ether**.

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